

Technical Guide: Physicochemical Properties of 2-Ethyl-1-Pentene

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Compound of Interest

Compound Name: 2-Ethyl-1-pentene

Cat. No.: B13815229

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling point and density of **2-ethyl-1-pentene**, including experimental protocols for their determination. This information is critical for professionals in chemical research and development, where accurate physical property data is essential for process design, safety assessments, and quality control.

Core Physicochemical Data

The boiling point and density of **2-ethyl-1-pentene** have been reported with some variation in the literature. These values are summarized in the table below for comparative analysis.

Property	Value	Source
Boiling Point	85.4 °C (at 760 mmHg)	[1][2]
94 °C	[3][4]	
Density	0.703 g/cm ³	[1]
0.7040 g/cm ³	[3]	
0.708 g/cm ³	[4]	

Experimental Protocols

The determination of boiling point and density for volatile organic compounds like **2-ethyl-1-pentene** requires precise and standardized methodologies to ensure accuracy and reproducibility. Below are detailed descriptions of common experimental protocols.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For volatile hydrocarbons, methods like distillation and gas chromatography are commonly employed.

1. Simple Distillation Method

This is a fundamental technique for determining the boiling point of a pure liquid.[\[5\]](#)[\[6\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - A measured volume of **2-ethyl-1-pentene** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The flask is gently heated. As the liquid boils, the vapor rises, and its temperature is continuously monitored.
 - The temperature at which the vapor temperature stabilizes while the liquid is distilling is recorded as the boiling point.[\[5\]](#) It's crucial to also record the atmospheric pressure at the time of the measurement.

2. Gas Chromatography (GC) Method

Gas chromatography can be used to determine the boiling point distribution of hydrocarbon solvents.[\[2\]](#)[\[4\]](#) This method is particularly useful for assessing the purity of the sample.

- Principle: The retention time of a compound in a GC column is related to its boiling point. By calibrating the instrument with known standards, the boiling point of an unknown sample can be determined.
- Apparatus: A gas chromatograph equipped with a capillary column and a suitable detector (e.g., Flame Ionization Detector - FID).
- Procedure (General Outline):
 - A calibration curve is generated by injecting a series of n-alkane standards with known boiling points and recording their retention times.
 - A sample of **2-ethyl-1-pentene** is injected into the gas chromatograph under the same conditions as the standards.
 - The retention time of the **2-ethyl-1-pentene** peak is measured.
 - The boiling point is determined by correlating the retention time of the sample with the calibration curve. The ASTM D5399 standard provides a detailed methodology for determining the boiling point distribution of hydrocarbon solvents by gas chromatography.
[\[2\]](#)[\[4\]](#)

Determination of Density

Density is a fundamental physical property defined as mass per unit volume. For light hydrocarbons, specific methods are required to handle their volatility.

1. Digital Density Meter Method (ASTM D4052)

This method covers the determination of density and relative density of petroleum distillates and viscous oils using a digital density meter.[\[7\]](#)

- Principle: A small sample of the liquid is introduced into a U-shaped oscillating tube. The change in the oscillation frequency of the tube caused by the sample is directly proportional to its density.
- Apparatus: A digital density meter capable of maintaining a constant temperature.

- Procedure:
 - The instrument is calibrated using two reference standards of known density (e.g., dry air and distilled water).
 - The sample of **2-ethyl-1-pentene** is injected into the measuring cell, ensuring no air bubbles are present.
 - The instrument measures the oscillation period and calculates the density based on the calibration data. The measurement is typically performed at a standard temperature, such as 20°C.

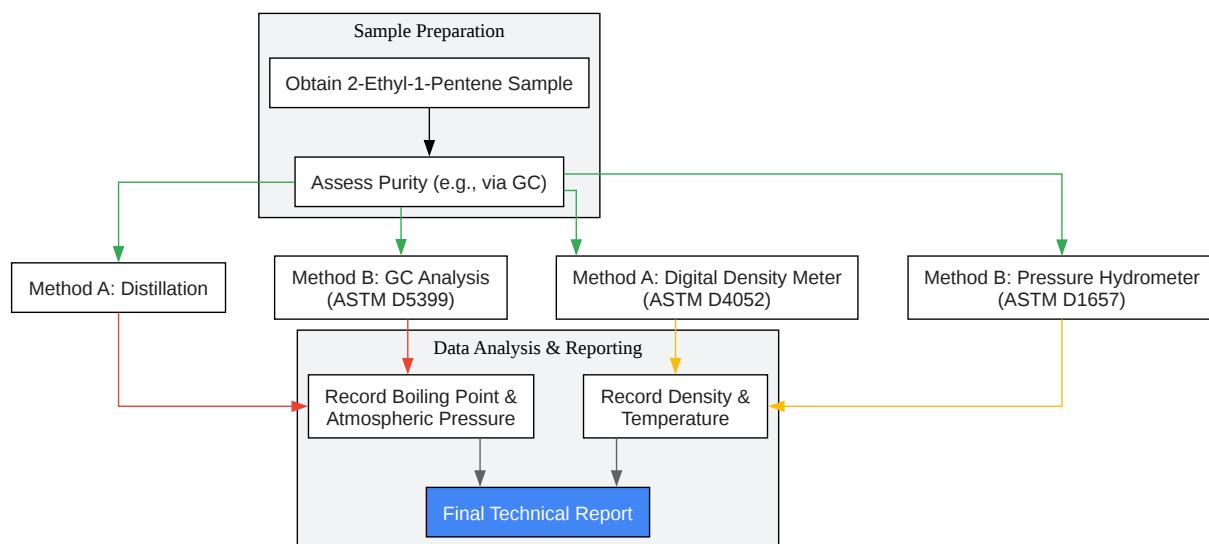
2. Pressure Hydrometer Method (ASTM D1657)

This test method is specifically designed for determining the density of light hydrocarbons, including those with high vapor pressures.[1][3]

- Principle: A hydrometer is floated in a sample of the liquid within a pressure-sealed cylinder. The density is read directly from the hydrometer scale at a controlled temperature and pressure.
- Apparatus: A pressure hydrometer cylinder, a hydrometer, a constant-temperature bath, and a thermometer.
- Procedure:
 - The pressure cylinder is rinsed with the sample and then filled to a level that allows the hydrometer to float freely.
 - The sealed cylinder is placed in a constant-temperature bath until the sample reaches thermal equilibrium.
 - The hydrometer reading and the temperature of the sample are recorded. Corrections may be necessary for temperature and meniscus effects to obtain the final density value.[1]

Workflow and Logical Relationships

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a volatile organic compound like **2-ethyl-1-pentene**.



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Caption: Workflow for Physical Property Determination.

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